

Technical Guide: Physicochemical Properties of Halogenated Anilines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,6-Dichloro-2,4-difluoroaniline

Cat. No.: B3110583

[Get Quote](#)

To the intended audience of researchers, scientists, and drug development professionals: This document provides a detailed overview of the physicochemical properties of a specific halogenated aniline.

Important Note on the Target Compound: Initial searches for "**3,6-dichloro-2,4-difluoroaniline**" did not yield any publicly available data regarding its physicochemical properties, synthesis, or biological activity. This suggests that this specific isomer is either not well-characterized or is not commonly synthesized.

Therefore, this guide will focus on the closely related and well-documented isomer, 3,5-dichloro-2,4-difluoroaniline (CAS Number: 83121-15-7). The data presented below pertains exclusively to this compound and should be considered as a reference for a polysubstituted dichloro-difluoroaniline.

Physicochemical Properties of 3,5-dichloro-2,4-difluoroaniline

The following table summarizes the key physicochemical properties of 3,5-dichloro-2,4-difluoroaniline.

Property	Value	Source
CAS Number	83121-15-7	[1]
Molecular Formula	C ₆ H ₃ Cl ₂ F ₂ N	[2]
Molecular Weight	197.999 g/mol	[2]
Melting Point	75 °C	[2]
Boiling Point	268.1 °C at 760 mmHg	[2]
Density	1.596 g/cm ³	[2]
Solubility	Soluble in Methanol	[2]
pKa (Predicted)	1.15 ± 0.10	[2]
LogP (Predicted)	3.435	[2]
Vapor Pressure	0.00784 mmHg at 25°C	[2]
Flash Point	116 °C	[2]
Refractive Index	1.562	[2]

Synthesis and Experimental Protocols

A common synthetic route to 3,5-dichloro-2,4-difluoroaniline involves the reduction of a nitrobenzene precursor.[3]

Synthesis of 3,5-dichloro-2,4-difluoroaniline from 3,5-dichloro-2,4-difluoronitrobenzene[3]

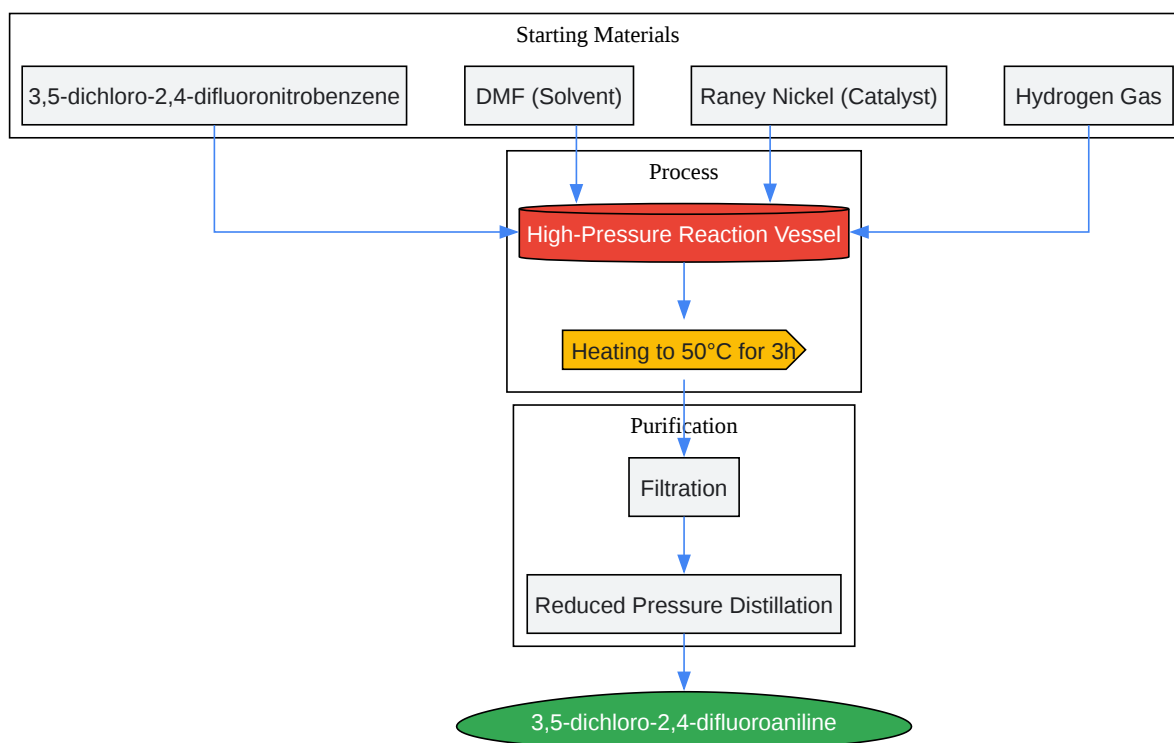
This process involves the hydrogenation of 3,5-dichloro-2,4-difluoronitrobenzene.

Experimental Protocol:

- **Reaction Setup:** In a high-pressure reaction vessel, combine 22.8g (0.1 mol) of 3,5-dichloro-2,4-difluoronitrobenzene, 80 mL of Dimethylformamide (DMF), and 8g of Raney Nickel catalyst.

- Hydrogenation: Seal the vessel and introduce hydrogen gas to a pressure of 1.25 MPa.
- Reaction Conditions: Heat the mixture to 50°C and maintain the reaction for 3 hours with stirring.
- Work-up: After cooling the reaction mixture, filter to remove the Raney Nickel catalyst.
- Isolation: The filtrate is subjected to reduced pressure distillation to yield 3,5-dichloro-2,4-difluoroaniline.

Below is a diagram illustrating the synthesis workflow.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 3,5-dichloro-2,4-difluoroaniline.

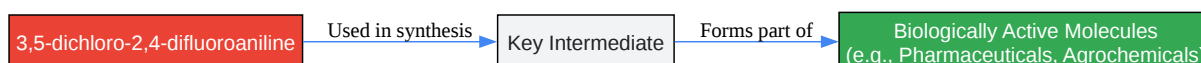
Biological Activity and Signaling Pathways

Currently, there is limited specific information in the searched results regarding the biological activity or associated signaling pathways for 3,5-dichloro-2,4-difluoroaniline. Halogenated anilines, in general, are known to be important intermediates in the synthesis of

pharmaceuticals and agrochemicals. For instance, the related compound 2,4-difluoroaniline is used in the development of anti-cancer and anti-inflammatory drugs.[4]

The synthesis of teflubenzuron, an insecticide, utilizes 3,5-dichloro-2,4-difluoroaniline as a key intermediate.[3] This suggests its role as a building block in the creation of biologically active molecules.

The logical relationship for its use as an intermediate is outlined below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. 3,5-Dichloro-2,4-difluoroaniline | lookchem [lookchem.com]
- 3. CN1683318A - Synthesis method of 3,5-dichloro-2,4-difluoronitrobenzene and pyrifluran - Google Patents [patents.google.com]
- 4. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Halogenated Anilines]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3110583#physicochemical-properties-of-3-6-dichloro-2-4-difluoroaniline\]](https://www.benchchem.com/product/b3110583#physicochemical-properties-of-3-6-dichloro-2-4-difluoroaniline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com